

Scalable production methods for Ramatroban key intermediates

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Compound of Interest

Compound Name: Ethyl 2-(3,4-dihydro-1H-carbazol-9(2H)-yl)acetate

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Application Note: Scalable Manufacturing Protocols for Ramatroban & Key Intermediates

Executive Summary & Strategic Context

Ramatroban (Bay u 3405) is a dual antagonist acting on the Thromboxane A2 (TxA2) and Prostaglandin D2 (DP2/CRT2) receptors.[1][2][3] Originally developed for allergic rhinitis, it has gained renewed urgency due to its potential in treating thrombo-inflammatory complications associated with Long COVID and cardiovascular diseases.[1][2]

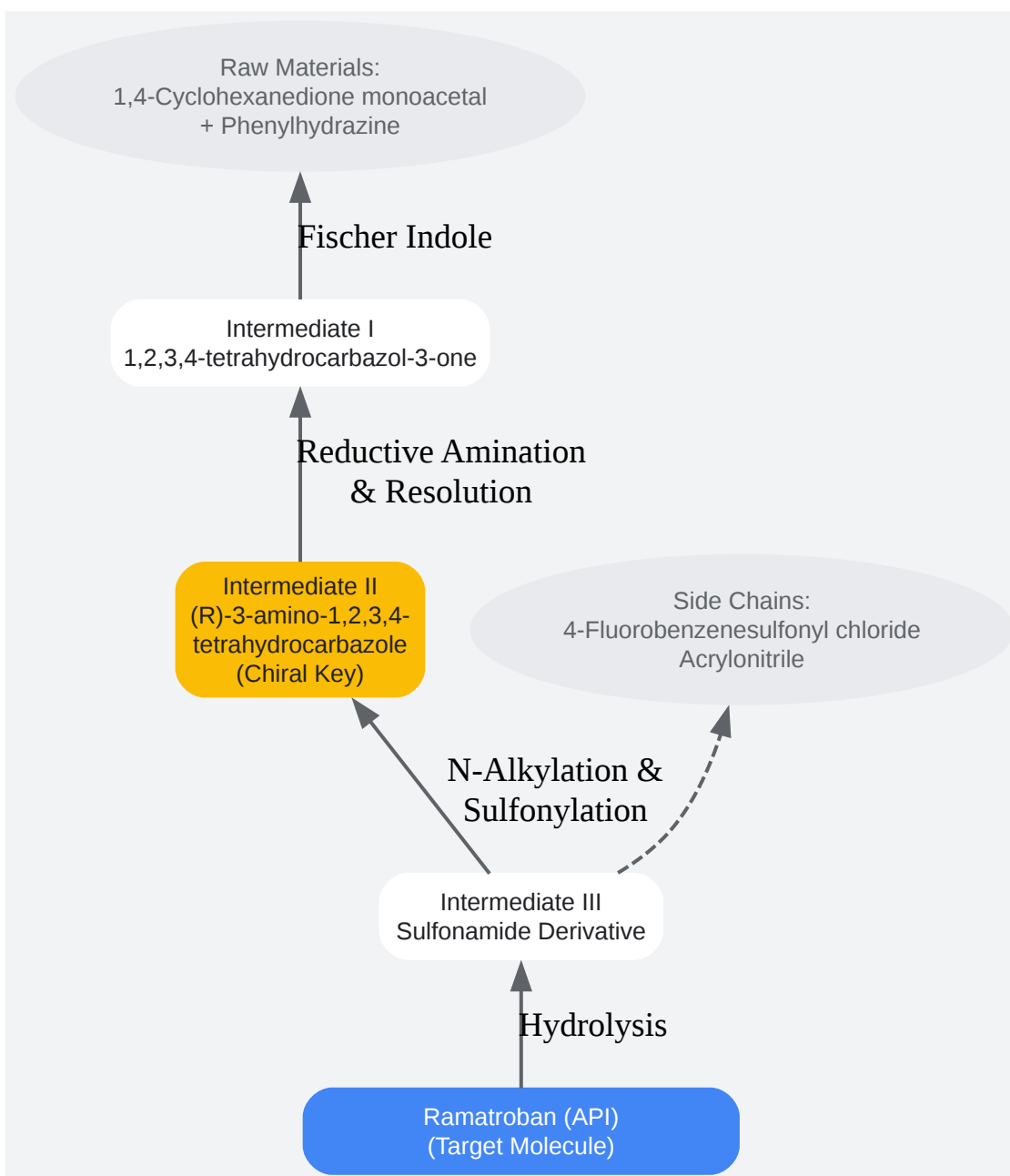
The Manufacturing Challenge: The synthesis of Ramatroban involves three critical hurdles for scale-up:

- Thermal Safety: The Fischer Indole synthesis of the carbazole core is highly exothermic.[3]
- Chirality: The drug is the (+)-(R)-enantiomer.[1][2] Classical resolution yields are inherently limited (<50%), necessitating efficient recycling or asymmetric approaches.[2][3]
- Process Rheology: The late-stage N-alkylation often produces "sticky" insoluble aggregates that foul filtration systems.[1][2][3]

This guide provides a modernized, scalable protocol focusing on the (R)-3-amino-1,2,3,4-tetrahydrocarbazole intermediate, the primary chiral pivot point of the synthesis.[1]

Retrosynthetic Analysis & Pathway Design

The scalable route disconnects the molecule at the sulfonamide bond and the indole nitrogen.



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Figure 1: Retrosynthetic strategy prioritizing the isolation of the chiral amine core.[1][2][3]

Module 1: The Carbazole Core (Safety-Critical)[1][2]

Objective: Synthesis of 1,2,3,4-tetrahydrocarbazol-3-one. Critical Process Parameter (CPP): Temperature control during acid addition to prevent thermal runaway.

Protocol A: Controlled Fischer Indole Synthesis

- Reactor Setup: 50L Glass-lined reactor with overhead stirring, reflux condenser, and automated dosing pump.
- Reagents:
 - Phenylhydrazine hydrochloride (10.0 kg)[1][2][3]
 - 1,4-Cyclohexanedione monoethylene glycol ketal (10.8 kg)[1][2][3]
 - Solvent: Ethanol/Water (1:1 ratio, 50 L)
 - Catalyst: Zinc Chloride (ZnCl_2) or 4% H_2SO_4 (aqueous).[1][2][3] Note: ZnCl_2 is milder and produces fewer tarry byproducts than H_2SO_4 .
- Procedure:
 - Step 1: Charge Phenylhydrazine and the Ketal into the reactor with Ethanol/Water.[3] Stir at 25°C.
 - Step 2 (Exotherm Control): Slowly dose the acid catalyst over 60 minutes. Maintain internal temperature <40°C.
 - Step 3: Heat to reflux (78-80°C) for 3 hours. Monitor consumption of phenylhydrazine via TLC/HPLC.
 - Step 4 (Deprotection in situ): The acidic conditions simultaneously cleave the ketal.[1][3] If ketal persists, add 10% HCl and reflux for an additional hour.
 - Step 5 (Workup): Cool to 10°C. The product precipitates.[1][2][3] Filter the solids.[1][2][3][4]

- Step 6 (Purification): Recrystallize from Ethanol/Water to remove the dark "indole dimers."
[\[1\]](#)[\[2\]](#)[\[3\]](#)

Yield Target: >85% Appearance: Off-white to pale brown solid.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Module 2: The Chiral Pivot (Resolution Strategy)

Objective: Isolation of (R)-3-amino-1,2,3,4-tetrahydrocarbazole. Scalability Insight: While enzymatic resolution (CAL-B) is elegant, Chemical Resolution with L-Tartaric Acid remains the most robust method for multi-kilogram batches due to the low cost of resolving agents and ease of salt filtration.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Protocol B: Reductive Amination & Classical Resolution

- Reductive Amination:
 - React Intermediate I (Ketone) with Ammonia in Methanol using Raney Nickel/H₂ (50 bar, 80°C) or NaBH₄ (lab scale).[\[1\]](#)[\[2\]](#)
 - Result: Racemic 3-amino-1,2,3,4-tetrahydrocarbazole.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Resolution Step:
 - Dissolution: Dissolve 10 kg of Racemic Amine in Methanol (60 L).
 - Addition: Add L-(+)-Tartaric acid (0.5 equivalents) dissolved in warm Methanol.
 - Crystallization: Heat to reflux, then cool slowly (0.5°C/min) to 20°C. The (R)-amine-L-tartrate salt is less soluble and crystallizes out.[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - Filtration: Filter the salt.[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - Free Basing: Suspend the salt in water, adjust pH to 12 with NaOH.[\[3\]](#) Extract with Ethyl Acetate.[\[1\]](#)[\[2\]](#)[\[3\]](#) Evaporate to yield the (R)-amine.[\[1\]](#)[\[2\]](#)
- Recycling (Economic Efficiency):

- The mother liquor contains the (S)-amine.[1][2] Racemize this by heating with catalytic aldehyde or base to recycle back into the process.[1][3]

Success Criteria: Enantiomeric Excess (ee) > 98% (determined by Chiral HPLC).

Module 3: Final Assembly (The "Sticky" Problem)

Objective: Sulfonylation and N-Alkylation to Ramatroban. Challenge: The alkylation step with acrylonitrile often forms a gummy mass that blocks filters.[1][2][3] Solution: Use of Phase Transfer Catalysis (PTC) prevents aggregation.[1][2][3]

Protocol C: Sulfonylation & Michael Addition

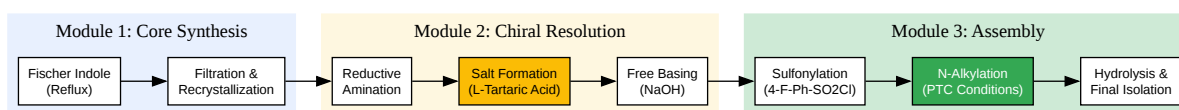
Step 1: Sulfonylation

- Dissolve (R)-amine (5 kg) in DCM (dichloromethane) and Triethylamine (1.2 eq).
- Cool to 0°C.
- Add 4-fluorobenzenesulfonyl chloride (1.05 eq) portion-wise.
- Stir for 4 hours. Wash with water, dry, and concentrate.[3]
 - Intermediate: Sulfonamide (Solid).[1][2][6][9]

Step 2: N-Alkylation (The Critical Modification)

- Solvent System: Use Acetonitrile instead of DMF to reduce solvent recovery costs, or Toluene/Water biphasic system.[3]
- Reagents: Sulfonamide Intermediate + Ethyl Acrylate (or Acrylonitrile).[1][2]
- Catalyst: Tetrabutylammonium bromide (TBAB) (5 mol%) + K₂CO₃ (powdered).[1][2][3]
- Procedure:
 - Reflux the mixture. The PTC (TBAB) ensures smooth reaction without the formation of sticky polymers often seen with sodium hydride/DMF methods.[3]

- Monitor disappearance of sulfonamide.[2]
- Hydrolysis:
 - Add NaOH (aq) directly to the reaction mixture.[1][2] Heat to 50°C to hydrolyze the ester/nitrile to the acid.[3]
 - Acidification: Carefully adjust pH to 4-5 with HCl. Ramatroban precipitates as a white solid. [1][2][3]



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Figure 2: Integrated Process Flow Diagram emphasizing the Phase Transfer Catalysis (PTC) upgrade.

Quality Control & Analytical Methods

HPLC Method for Purity & Chiral Purity:

Parameter	Condition
Column	Chiralpak AD-H (for enantiomers) or C18 (for chemical purity)
Mobile Phase	Hexane : Isopropanol : TFA (90 : 10 : 0.[1][2][3]1)
Flow Rate	1.0 mL/min
Detection	UV @ 272 nm
Retention Times	(S)-isomer: ~8 min; (R)-isomer (Ramatroban): ~12 min

Impurity Profile:

- Impurity A: Dimerized indole (from Module 1 overheating).
- Impurity B: Unreacted Sulfonamide (from Module 3).[\[1\]](#)[\[2\]](#)
- Impurity C: 4-fluorobenzenesulfonic acid (hydrolysis byproduct).[\[1\]](#)[\[2\]](#)

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